

# Dibritannilactone B: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Dibritannilactone B*

Cat. No.: *B8257862*

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## Abstract

**Dibritannilactone B** is a sesquiterpene lactone isolated from the plant *Inula britannica*. While its chemical structure has been identified, publicly available research on its specific biological activities, mechanism of action, and synthesis is currently limited. This document summarizes the available information and outlines the general context of related compounds from the same plant species to provide a foundational understanding for researchers.

## Introduction

**Dibritannilactone B** is a natural product with the chemical formula  $C_{34}H_{46}O_9$  and a molecular weight of 598.72 g/mol. It is classified as a sesquiterpene lactone, a class of compounds known for a wide range of biological activities. Its CAS number is 1829580-18-8. It has been isolated from the aerial parts of *Inula britannica*, a plant used in traditional medicine.

General information suggests that **Dibritannilactone B** may be involved in the modulation of cellular pathways related to inflammation and apoptosis. It is thought to interact with signaling molecules and transcription factors that regulate gene expression, potentially influencing the cell cycle and survival. However, specific, peer-reviewed studies providing detailed evidence for these claims are not available in the public domain.

## Chemical and Physical Properties

Property	Value	Source
CAS Number	1829580-18-8	Chemical Supplier Catalogs
Molecular Formula	C34H46O9	Chemical Supplier Catalogs
Molecular Weight	598.72 g/mol	Chemical Supplier Catalogs
Source Organism	Inula britannica	Chemical Supplier Catalogs

## Biological Activity (Inferred)

Due to the lack of specific data on **Dibritannilactone B**, the biological activities of other sesquiterpene lactones isolated from *Inula britannica* are presented here to provide a contextual framework.

Compound from <i>Inula britannica</i>	Biological Activity	Quantitative Data (IC50)	Cell Line(s)
Bigelovin	Cytotoxic	Not specified in available abstracts	Human tumor cell lines
Ergolide	Cytotoxic	Not specified in available abstracts	Human tumor cell lines
8-epi-helenalin	Cytotoxic	Not specified in available abstracts	Human tumor cell lines
4 $\alpha$ ,6 $\alpha$ -dihydroxyeudesman-8 $\beta$ ,12-olide	Cytotoxic	Not specified in available abstracts	Human tumor cell lines

Note: This table is illustrative of compounds from the same plant source and does not represent data for **Dibritannilactone B**.

## Signaling Pathways (Hypothetical)

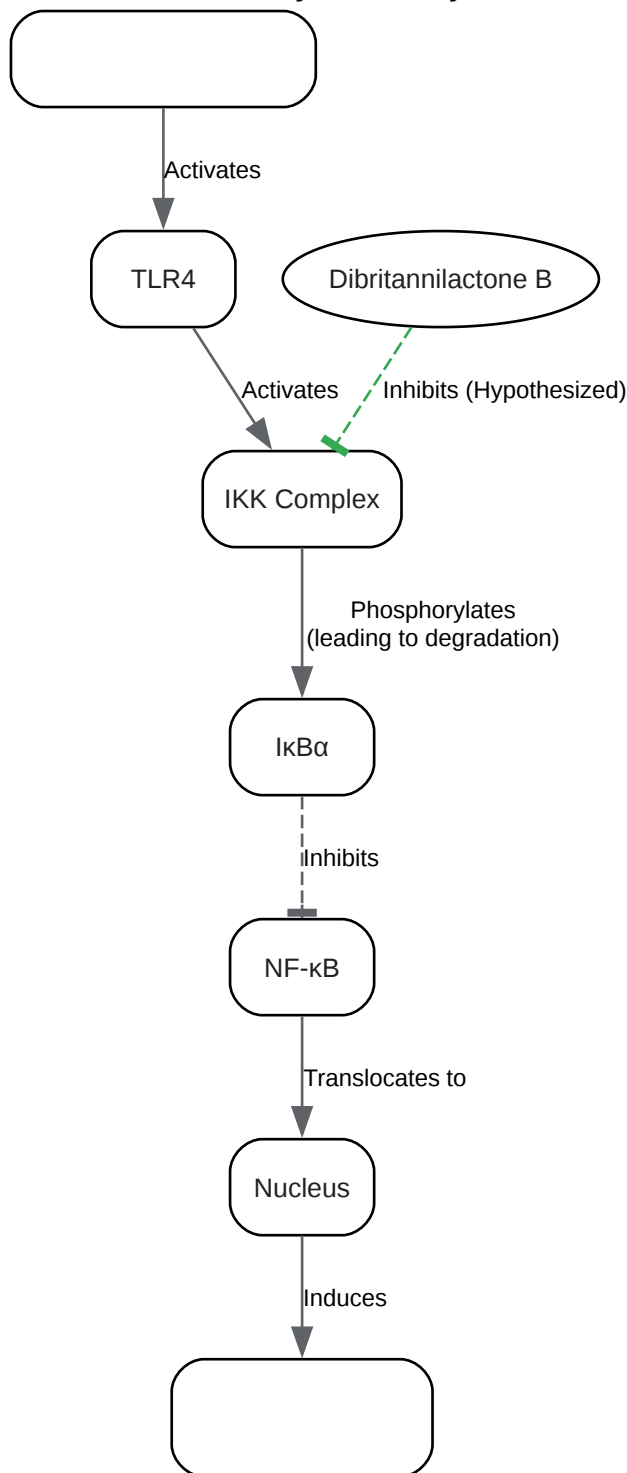
Based on the general description of its mode of action and the known activities of other sesquiterpene lactones, **Dibritannilactone B** might influence key cellular signaling pathways

such as NF- $\kappa$ B and MAPK, which are central to inflammation and apoptosis.

## Hypothetical Anti-Inflammatory Signaling Pathway

A potential mechanism for anti-inflammatory action could involve the inhibition of the NF- $\kappa$ B signaling pathway. This is a common mechanism for many natural anti-inflammatory compounds.

## Hypothetical Anti-Inflammatory Pathway of Dibritannilactone B

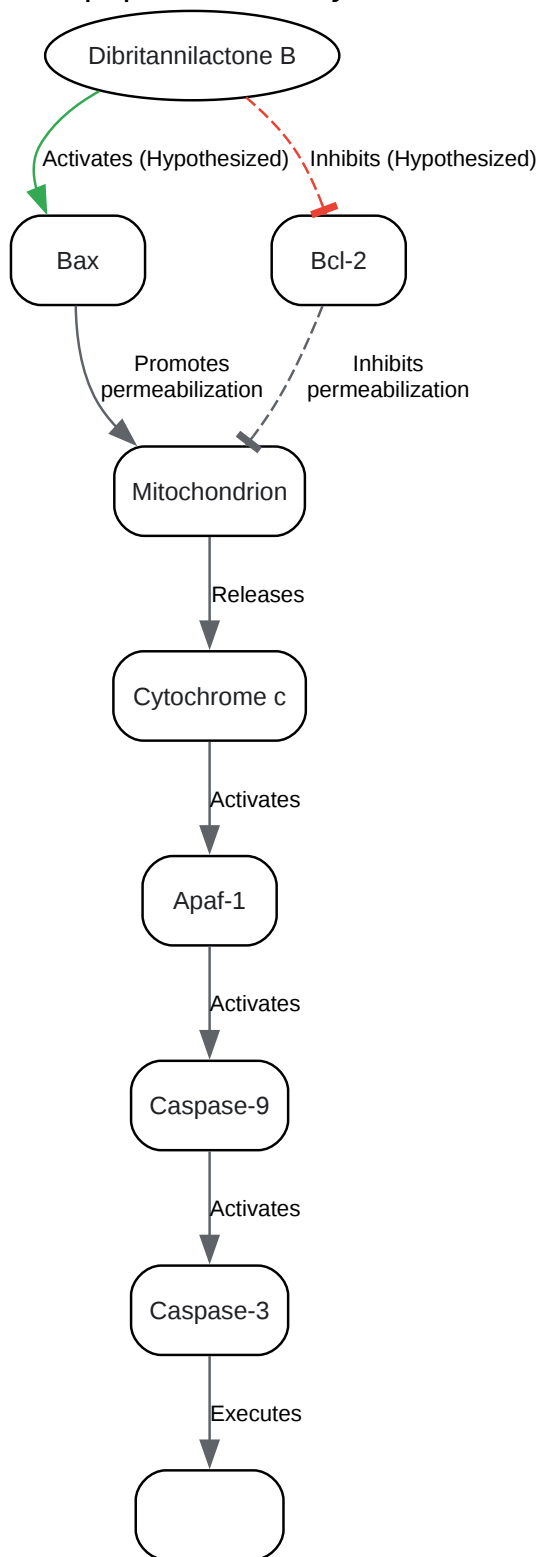
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Caption: Hypothetical inhibition of the NF- $\kappa$ B pathway by **Dibritannilactone B**.

## Hypothetical Apoptotic Signaling Pathway

**Dibritannilactone B**'s purported effect on apoptosis could be mediated through the intrinsic (mitochondrial) pathway, a common route for inducing programmed cell death.

## Hypothetical Apoptotic Pathway of Dibritannilactone B

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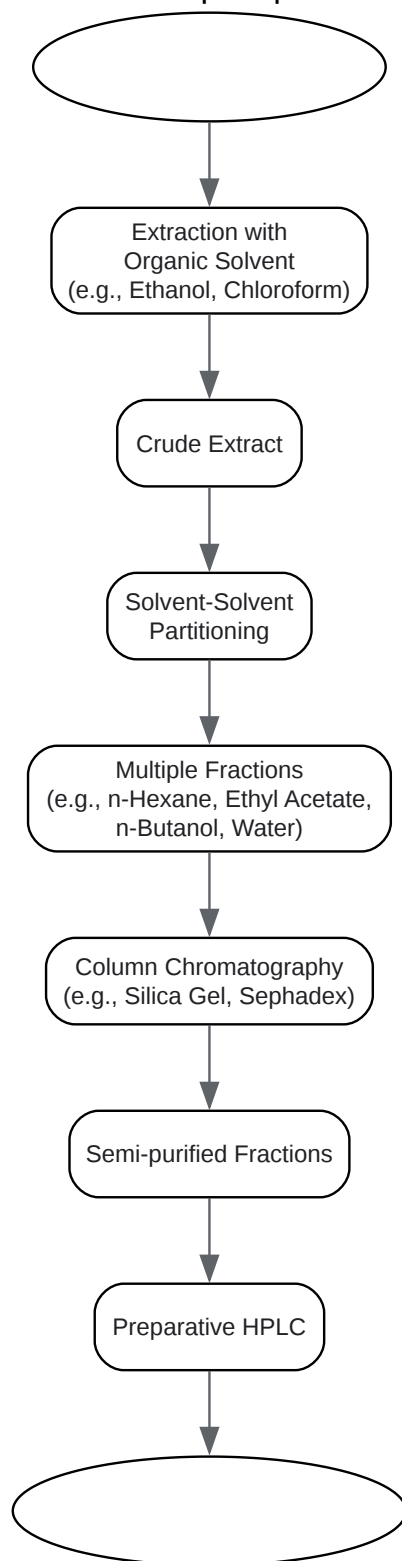
Caption: Hypothetical induction of the intrinsic apoptotic pathway by **Dibritannilactone B**.

## Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, or biological evaluation of **Dibritannilactone B** are not available in published literature. For researchers interested in studying this compound, a general workflow for the isolation of sesquiterpene lactones from *Inula* species is outlined below.

## General Workflow for Isolation of Sesquiterpene Lactones

## General Workflow for Sesquiterpene Lactone Isolation



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Caption: A generalized workflow for the isolation of sesquiterpene lactones from plant material.



## Conclusion and Future Directions

**Dibritannilactone B** is a structurally identified natural product with potential therapeutic relevance, suggested by its classification as a sesquiterpene lactone and its origin from a medicinally used plant. However, there is a significant gap in the scientific literature regarding its specific biological activities and mechanisms of action. Future research should focus on:

- Isolation and Characterization: Detailed reporting of the isolation protocol and full spectroscopic characterization of **Dibritannilactone B**.
- Biological Screening: Comprehensive screening for its cytotoxic, anti-inflammatory, and other biological activities, including determination of IC50/EC50 values.
- Mechanism of Action Studies: Elucidation of the specific molecular targets and signaling pathways affected by **Dibritannilactone B**.
- Total Synthesis: Development of a synthetic route to enable further pharmacological studies and the generation of analogues.

This document serves as a starting point for researchers, highlighting the current knowledge gaps and providing a framework for future investigations into the therapeutic potential of **Dibritannilactone B**.

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